

# A Technical Guide to Ethyl 4-iodobenzoate: Commercial Availability, Applications, and Synthetic Protocols

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## Compound of Interest

Compound Name: Ethyl 4-iodobenzoate

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## Abstract

**Ethyl 4-iodobenzoate** is a versatile halogenated aromatic compound with significant applications in organic synthesis, particularly in the construction of complex molecular architectures relevant to pharmaceutical and materials science research. Its utility as a key building block stems from the reactivity of the carbon-iodine bond, which readily participates in various palladium-catalyzed cross-coupling reactions. This technical guide provides a comprehensive overview of the commercial availability of **Ethyl 4-iodobenzoate**, its chemical properties, and detailed experimental protocols for its application in key synthetic transformations, including the Suzuki-Miyaura and Sonogashira coupling reactions.

## Introduction

**Ethyl 4-iodobenzoate**, with the CAS number 51934-41-9, is an important intermediate in organic synthesis.<sup>[1]</sup> It serves as a crucial precursor in the creation of pharmaceuticals, agrochemicals, and specialty chemicals.<sup>[2]</sup> The presence of both an ethyl ester and an iodine atom on the benzene ring provides two reactive sites for chemical modifications, making it a valuable tool for medicinal chemists and process development scientists.<sup>[1]</sup> This guide aims to provide a practical resource for researchers utilizing **Ethyl 4-iodobenzoate** in their synthetic endeavors.

## Commercial Availability

**Ethyl 4-iodobenzoate** is readily available from a multitude of chemical suppliers worldwide. The purity and quantity of the commercially available product can vary, catering to different research and development needs. Below is a summary of representative suppliers and their offerings.

Supplier	Available Quantities	Purity	Notes
Synthonix, Inc	5g, 10g, 25g, 100g, 500g	98%	US and overseas stock available.
Boron Molecular	100g, 250g, 500g	97%	Pricing ranges from USD \$45.00 to USD \$165.00.
Thermo Scientific	250g	98%	
Sigma-Aldrich	Varies	97%	
TCI America	25g	>98.0% (GC)	
Cefa-Cilinas	MOQ: 25 Kilogram	IP/BP/USP	
Chemsavers, Inc.	10g	98%	Manufacturer, Exporter, Supplier.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Ethyl 4-iodobenzoate** is essential for its safe handling and effective use in chemical reactions.

Property	Value
CAS Number	51934-41-9
Molecular Formula	C <sub>9</sub> H <sub>9</sub> IO <sub>2</sub>
Molecular Weight	276.07 g/mol
Appearance	Colorless to pale yellow liquid[1]
Refractive Index (n <sub>20/D</sub> )	1.5880 (lit.)
Density	1.641 g/mL at 25 °C (lit.)
Flash Point	>110 °C (>230 °F) - closed cup

## Applications in Organic Synthesis

**Ethyl 4-iodobenzoate** is a key substrate in a variety of palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis and drug discovery.

### Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling reaction is a powerful method for the formation of carbon-carbon bonds between an organohalide and an organoboron compound. **Ethyl 4-iodobenzoate** serves as an excellent coupling partner in these reactions to form biaryl structures, which are prevalent in many pharmaceutical agents.

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

- **Ethyl 4-iodobenzoate** (1.0 equiv)
- Phenylboronic acid (1.2 equiv)
- Palladium(II) acetate (Pd(OAc)<sub>2</sub>, 2 mol%)
- 2-(2',6'-dimethoxybiphenyl)dicyclohexylphosphine (SPhos) (4 mol%)[3]

- Potassium phosphate ( $K_3PO_4$ , 2.0 equiv)
- Dioxane/Water (4:1 mixture, degassed)

Procedure:

- To a dry Schlenk flask, add **Ethyl 4-iodobenzoate**, phenylboronic acid, and potassium phosphate.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Under the inert atmosphere, add  $Pd(OAc)_2$  and SPhos.
- Add the degassed dioxane/water solvent mixture via syringe.
- Heat the reaction mixture to 80-100 °C and stir until the reaction is complete (monitor by TLC or LC-MS).
- Cool the reaction to room temperature, dilute with ethyl acetate, and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Sonogashira Coupling

The Sonogashira coupling reaction facilitates the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. **Ethyl 4-iodobenzoate** is frequently used in this reaction to synthesize substituted alkynes, which are important precursors for various functional molecules.<sup>[4]</sup>

This protocol is a general guideline and may require optimization for specific substrates.

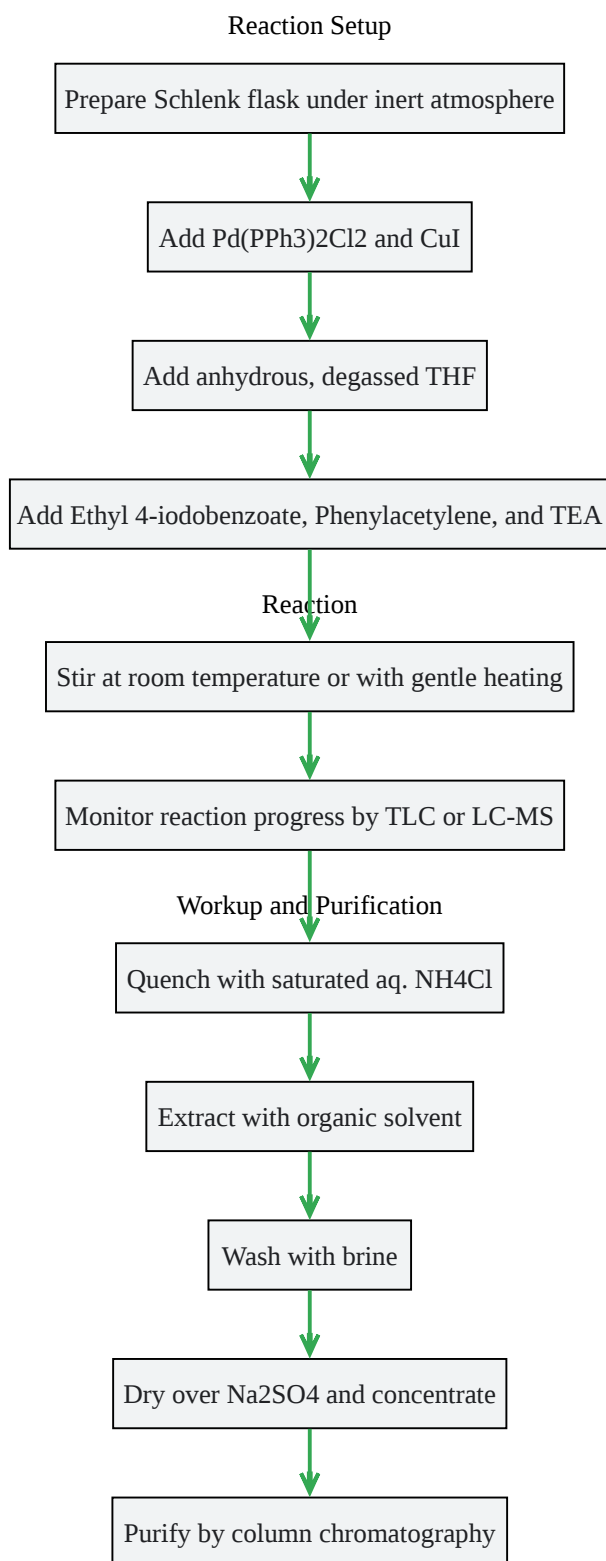
Materials:

- **Ethyl 4-iodobenzoate** (1.0 equiv)
- Phenylacetylene (1.2 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride ( $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ , 2 mol%)
- Copper(I) iodide ( $\text{CuI}$ , 4 mol%)
- Triethylamine (TEA, 2.0 equiv)
- Tetrahydrofuran (THF, anhydrous and degassed)

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add  $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$  and  $\text{CuI}$ .
- Add anhydrous, degassed THF and stir to dissolve the catalysts.
- Add **Ethyl 4-iodobenzoate**, phenylacetylene, and triethylamine via syringe.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-50 °C) until the reaction is complete (monitor by TLC or LC-MS).
- Quench the reaction with saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether or ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- The crude product can be purified by column chromatography on silica gel.



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Caption: Experimental workflow for the Sonogashira coupling reaction.

## Other Cross-Coupling Reactions

**Ethyl 4-iodobenzoate** is also a suitable substrate for other important cross-coupling reactions, including:

- Negishi Coupling: This reaction involves the coupling of an organozinc compound with an organohalide. **Ethyl 4-iodobenzoate** can be used in Negishi coupling to form biphenyl derivatives.
- Heck Reaction: The Heck reaction couples an unsaturated halide with an alkene. **Ethyl 4-iodobenzoate** can participate in this reaction to form substituted styrenes.

## Conclusion

**Ethyl 4-iodobenzoate** is a commercially accessible and highly valuable reagent for researchers in organic synthesis and drug development. Its ability to readily participate in a variety of robust and versatile cross-coupling reactions makes it an indispensable tool for the construction of complex organic molecules. The information and protocols provided in this guide are intended to facilitate the effective use of this important building block in the laboratory.

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